

Safe Disposal of 3-Ethyl-2,4,5-trimethylheptane: A Procedural Guide

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Compound of Interest

Compound Name: 3-Ethyl-2,4,5-trimethylheptane

CAS No.: 62198-65-6

Cat. No.: B15919650

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For Researchers, Scientists, and Drug Development Professionals

This document provides essential safety and logistical information for the proper disposal of **3-Ethyl-2,4,5-trimethylheptane** (CAS No. 62198-65-6). Adherence to these procedures is critical for ensuring laboratory safety, minimizing environmental impact, and maintaining regulatory compliance. As a branched alkane, **3-Ethyl-2,4,5-trimethylheptane** is expected to be a flammable liquid and should be handled with appropriate precautions.

Physicochemical Data

A comprehensive understanding of the chemical properties of **3-Ethyl-2,4,5-trimethylheptane** is fundamental for its safe handling and disposal. The following table summarizes key quantitative data for this compound.

Property	Value	Source
Molecular Formula	C ₁₂ H ₂₆	PubChem[1]
Molecular Weight	170.33 g/mol	PubChem[1]
CAS Number	62198-65-6	PubChem[1]

Note: A specific Safety Data Sheet (SDS) for **3-Ethyl-2,4,5-trimethylheptane** was not identified. The following procedures are based on best practices for the disposal of flammable hydrocarbon liquids.

Experimental Protocol: Waste Disposal

The proper disposal of **3-Ethyl-2,4,5-trimethylheptane** is a critical final step in the experimental workflow. The following protocol outlines the necessary steps for safe and compliant disposal.

Personal Protective Equipment (PPE) and Safety Precautions

- Eye Protection: Wear chemical safety goggles or a face shield.
- Hand Protection: Use chemically resistant gloves, such as nitrile gloves.
- Body Protection: Wear a flame-retardant lab coat.
- Work Area: All handling and preparation of waste should be conducted within a certified chemical fume hood to minimize the inhalation of vapors.[2]
- Ignition Sources: Ensure the work area is free of open flames, hot plates, spark-producing equipment, and other potential ignition sources.[2][3]

Waste Segregation and Collection

- Compatibility: Do not mix **3-Ethyl-2,4,5-trimethylheptane** waste with incompatible chemicals, particularly oxidizers.[2]

- Waste Container:
 - Collect liquid waste in a designated, properly labeled hazardous waste container.[4][5]
 - The container must be made of a compatible material (e.g., glass or high-density polyethylene) and have a secure, screw-top cap.[2] It is permissible to reuse empty reagent bottles, provided they are clean and compatible.[6]
 - Fill containers to no more than three-quarters full to allow for vapor expansion.[4]
- Labeling:
 - Label the waste container with "Hazardous Waste" and the full chemical name: "**3-Ethyl-2,4,5-trimethylheptane**". Avoid abbreviations.[4][5]
 - Include the approximate concentration and volume.
 - Affix your institution's official hazardous waste tag and fill it out completely.[2]

Contaminated Solid Waste

- Collection: Any solid materials contaminated with **3-Ethyl-2,4,5-trimethylheptane** (e.g., absorbent pads, gloves, weighing paper) must be collected in a separate, clearly labeled hazardous waste bag or container.[7]
- Disposal: Dispose of contaminated solid waste as hazardous solid waste, following your institution's guidelines.

Storage of Waste

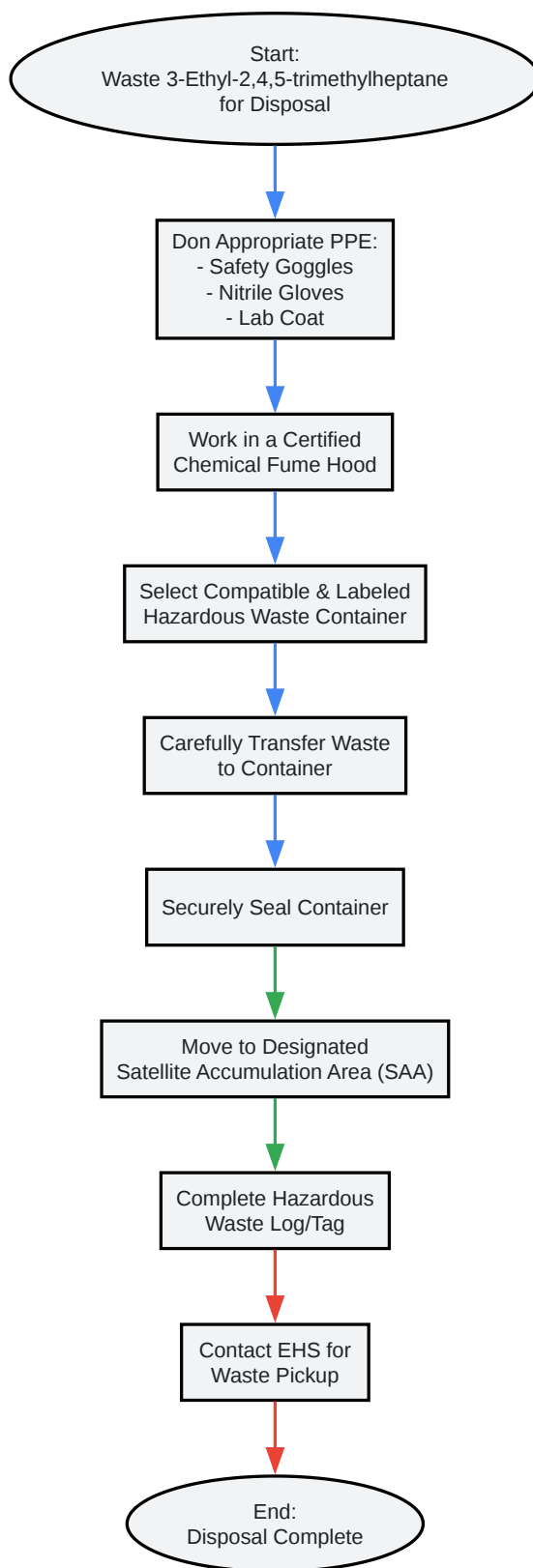
- Location: Store the sealed waste container in a designated satellite accumulation area (SAA).[2]
- Conditions: The SAA should be a cool, dry, and well-ventilated area, away from direct sunlight and heat sources.[2]
- Secondary Containment: Ensure the SAA has secondary containment to capture any potential leaks or spills.

Final Disposal

- Coordination: Contact your institution's Environmental Health and Safety (EHS) department or equivalent office to schedule a pickup for the hazardous waste.[\[2\]](#)[\[5\]](#)
- Documentation: Complete all required hazardous waste manifests or tags as per your institution's and local regulations.[\[2\]](#)
- Prohibited Disposal:
 - Never pour **3-Ethyl-2,4,5-trimethylheptane** down the drain.[\[2\]](#)[\[5\]](#)
 - Never dispose of this chemical in the regular trash.[\[2\]](#)
 - Evaporation of flammable solvents in a fume hood is not a permissible method of disposal.[\[2\]](#)

Disposal Workflow

The following diagram illustrates the logical steps for the proper disposal of **3-Ethyl-2,4,5-trimethylheptane**.



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Caption: Disposal workflow for **3-Ethyl-2,4,5-trimethylheptane**.

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